

Preparation of GSK-2250665A Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: GSK-2250665A

Cat. No.: B15545204

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For research, scientific, and drug development professionals, this document provides detailed guidance on the preparation, handling, and storage of stock solutions of the Itk inhibitor, **GSK-2250665A**, in dimethyl sulfoxide (DMSO).

GSK-2250665A is a potent and selective inhibitor of Interleukin-2-inducible T-cell kinase (Itk), a critical enzyme in T-cell signaling pathways.^{[1][2]} Accurate and consistent preparation of stock solutions is paramount for reliable experimental outcomes in downstream applications such as cellular assays and in vivo studies. This protocol outlines the standardized procedure for solubilizing and storing **GSK-2250665A** in DMSO to ensure solution integrity and reproducibility.

Quantitative Data Summary

For ease of reference, the key physicochemical properties and recommended concentrations for **GSK-2250665A** are summarized in the table below.

Parameter	Value	Source
Molecular Weight	459.61 g/mol	[1]
Solubility in DMSO	Up to 100 mM	
Appearance	White to off-white solid	
CAS Number	1246030-96-5	

Experimental Protocol

This protocol describes the steps to prepare a 10 mM stock solution of **GSK-2250665A** in DMSO. This concentration is a common starting point for creating working solutions for various experimental needs.

Materials:

- **GSK-2250665A** powder
- Anhydrous or molecular sieves-treated Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **GSK-2250665A** powder to room temperature to prevent condensation of moisture.
- **Weighing the Compound:** Tare the analytical balance with a clean microcentrifuge tube or vial. Carefully weigh the desired amount of **GSK-2250665A** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.596 mg of the compound.
- **Calculating the Required Volume of DMSO:** Use the following formula to calculate the volume of DMSO needed to achieve the desired stock concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

Example for 10 mM stock from 4.596 mg: $\text{Volume (L)} = 0.004596 \text{ g} / (459.61 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$

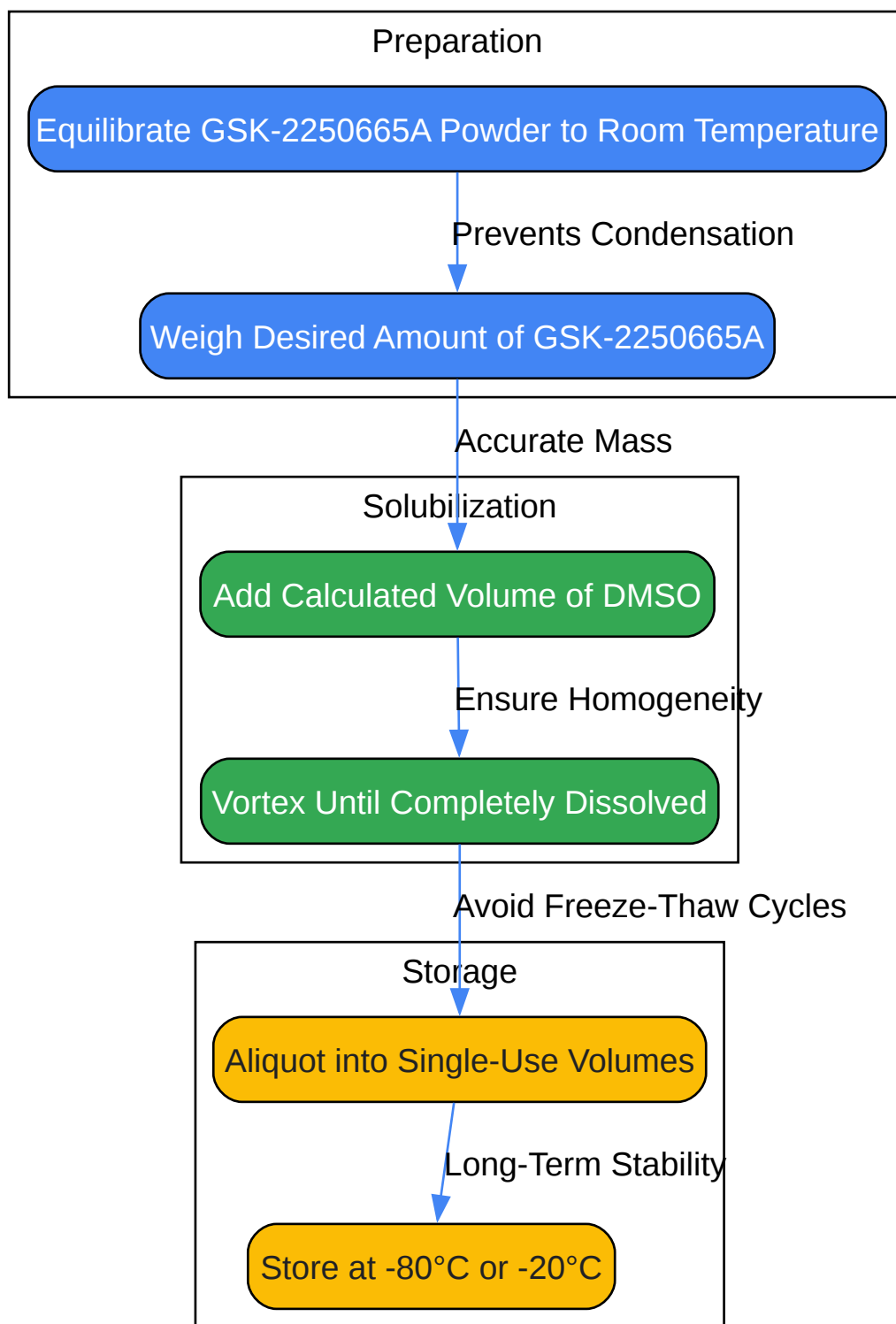
- Solubilization: Add the calculated volume of DMSO to the vial containing the **GSK-2250665A** powder.
- Mixing: Cap the vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: For long-term storage and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

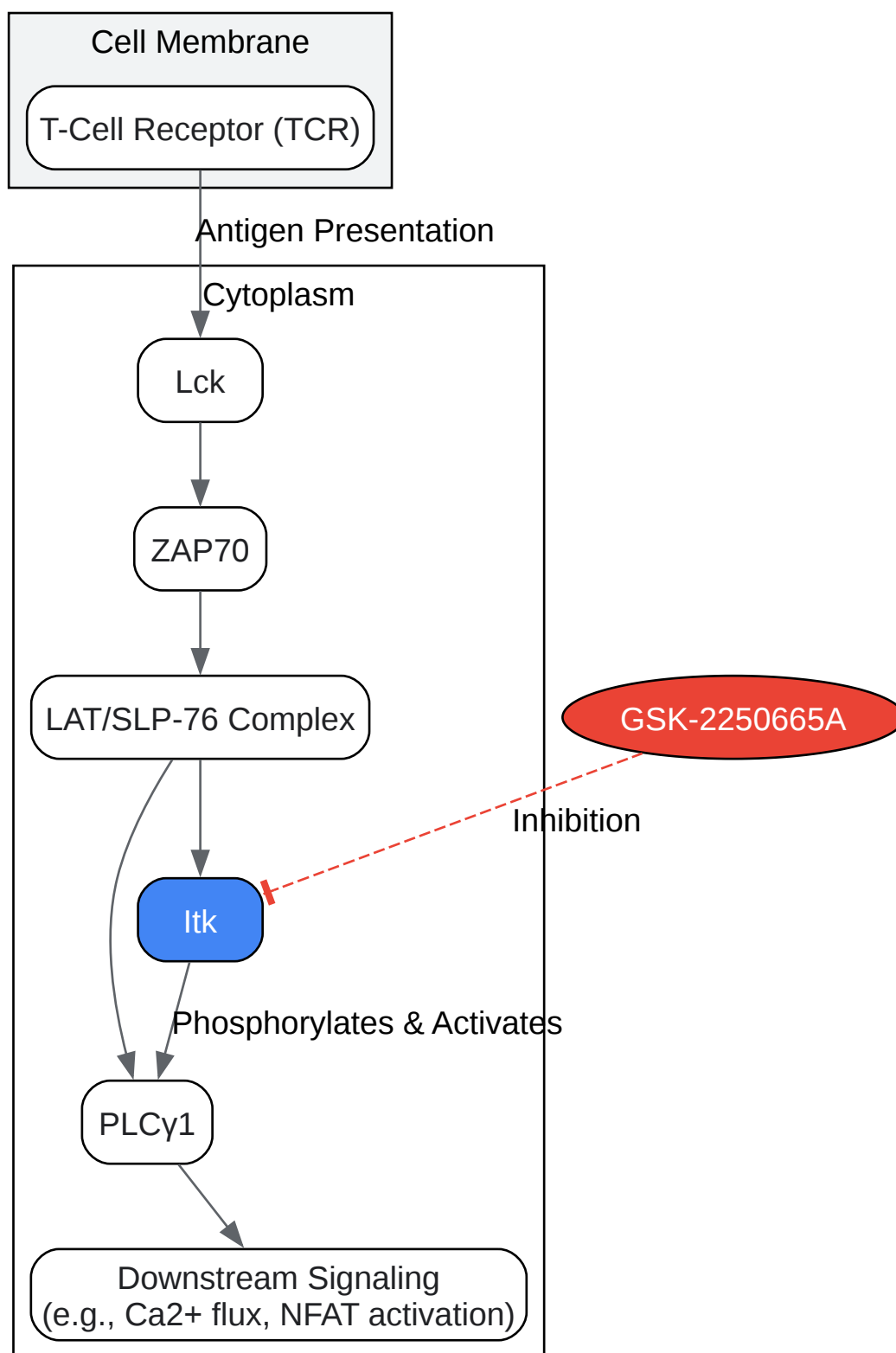
Storage Recommendations:

- Powder: Store the solid compound at +4°C for short-term storage or -20°C for long-term storage.
- Stock Solution in DMSO: Store the aliquoted stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.

Diagrams

Workflow for Preparing **GSK-2250665A** Stock Solution





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References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
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